Technical Support Center: SR-0813 and MAP3K19 Off-Target Activity

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Compound of Interest

Compound Name:	*SR-0813*
Cat. No.:	*B10823721*

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) regarding the off-target kinase activity of **SR-0813** on MAP3K19.

Data Presentation: **SR-0813** On-Target and Off-Target Activities

The following table summarizes the known quantitative data for **SR-0813**, facilitating a comparison of its potency against its intended targets (ENL and AF9 YEATS domains) and the off-target kinase MAP3K19.

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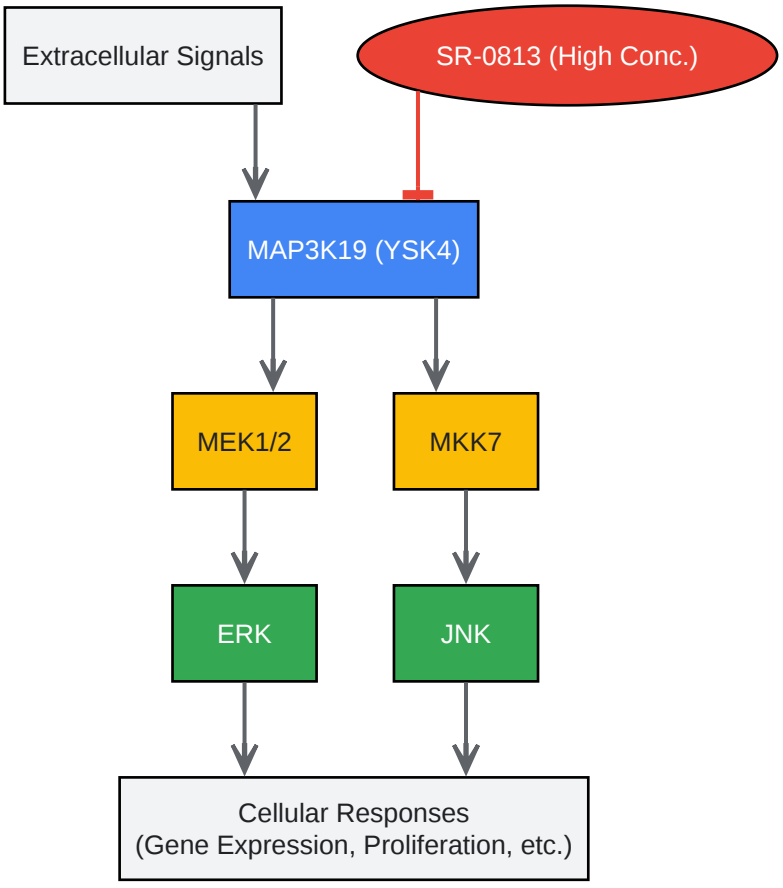
Target	Parameter	Value	Reference
ENL YEATS Domain	IC_{50}	25 nM	[1][2][3]
	EC_{50}	205 nM	[1][2][3]
	Kd	30 nM	[1][2][3]
AF9 YEATS Domain	IC_{50}	311 nM	[1][2][3]
	EC_{50}	76 nM (CETSA)	[1][2][3]
MAP3K19 (YSK4)	Kd	3.5 µM	[3]

Note: A lower value indicates higher potency/affinity. The data indicates that **SR-0813** has a significantly higher affinity for its intended targets, the ENL and AF9 YEATS domains, as compared to the off-target kinase MAP3K19.[3]

MAP3K19 Signaling Pathway

MAP3K19 is a serine/threonine kinase that plays a role in the mitogen-activated protein kinase (MAPK) signaling cascade.[1][4] It can directly phosphorylate and activate MAP2K1 (MEK1) and MAP2K2 (MEK2), as well as MAP2K7 (MKK7).[1][5] This, in turn, leads to the activation of the downstream kinases ERK and JNK, respectively.[1][5] The activation of these pathways can influence gene expression, cell growth, differentiation, and apoptosis.[4]

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Caption: MAP3K19 signaling cascade and the potential point of inhibition by **SR-0813**.

Experimental Protocols

Here are detailed methodologies for key experiments to assess the off-target activity of **SR-0813** on MAP3K19.

In Vitro Kinase Assay (ADP-Glo™ Assay)

This protocol is adapted from commercially available kinase assay platforms like the ADP-Glo™ Kinase Assay and is suitable for measuring the effect of **SR-0813** on MAP3K19 activity.

Objective: To determine the IC_{50} value of **SR-0813** for MAP3K19 in a biochemical assay.

Materials:

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- Recombinant human MAP3K19 (YSK4) enzyme
- Myelin Basic Protein (MBP) as a substrate
- **SR-0813** (and a known MAP3K19 inhibitor as a positive control)
- ATP
- Kinase reaction buffer
- ADP-Glo™ Kinase Assay reagents
- 384-well plates
- Plate reader capable of luminescence detection

Procedure:

- Compound Preparation: Prepare a serial dilution of **SR-0813** in the appropriate solvent (e.g., DMSO) and then dilute further in the kinase reaction buffer.
- Kinase Reaction:
  - Add the kinase reaction buffer, recombinant MAP3K19 enzyme, and the substrate (MBP) to the wells of a 384-well plate.
  - Add the serially diluted **SR-0813** or control compounds to the respective wells. Include a vehicle control (e.g., DMSO).
  - Initiate the kinase reaction by adding ATP.
  - Incubate the plate at the recommended temperature (e.g., 30°C) for a specified time (e.g., 60 minutes).
- ADP Detection:
  - Stop the kinase reaction and detect the amount of ADP produced by following the ADP-Glo™ Kinase Assay protocol. This typically involves adding the ADP-Glo™ Reagent,

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incubating, and then adding the Kinase Detection Reagent.

- Measure the luminescence using a plate reader. The luminescent signal is proportional to the amount of ADP produced and thus, the kinase activity.

- Data Analysis:
  - Normalize the data to the vehicle control (100% activity) and a no-kinase control (0% activity).
  - Plot the percentage of inhibition against the logarithm of the **SR-0813** concentration.
  - Calculate the IC_{50} value using a suitable sigmoidal dose-response curve fitting model.

Cellular Target Engagement Assay (NanoBRET™ Assay)

This protocol is based on the principles of the NanoBRET™ Target Engagement Intracellular Kinase Assay.

Objective: To determine the apparent cellular potency (IC_{50}) of **SR-0813** for MAP3K19 in a live-cell format.

Materials:

- HEK293 cells
- NanoLuc®-MAP3K19 fusion vector
- NanoBRET™ Tracer
- **SR-0813**
- Cell culture reagents
- 384-well white assay plates
- BRET-capable plate reader

Procedure:

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- Cell Preparation:
  - Transiently transfect HEK293 cells with the NanoLuc®-MAP3K19 fusion vector.
  - Seed the transfected cells into 384-well white assay plates and incubate.
- Assay Execution:
  - Prepare serial dilutions of **SR-0813**.
  - Pre-treat the cells with the NanoBRET™ Tracer.
  - Add the serially diluted **SR-0813** to the cells and incubate for the recommended time (e.g., 1 hour).
- BRET Measurement:
  - Measure the BRET signal using a plate reader equipped with the appropriate filters for NanoLuc® donor emission and the tracer's acceptor emission.
- Data Analysis:
  - Calculate the BRET ratio.
  - Plot the BRET ratio against the logarithm of the **SR-0813** concentration.
  - Determine the cellular IC_{50} value from the resulting competition binding curve.

Troubleshooting Guides

Issue 1: High background signal in the in vitro kinase assay.

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Possible Cause	Troubleshooting Step	Expected Outcome
ATP Contamination in Reagents	Run a control reaction without the kinase enzyme to measure the background ADP level in the ATP stock and other reagents.	A low signal in the no-kinase control confirms the purity of the reagents.
Enzyme Instability/Contamination	Use a fresh aliquot of the MAP3K19 enzyme. Ensure proper storage conditions are maintained.	A consistent and lower background signal with a fresh enzyme aliquot.
Non-enzymatic ATP Hydrolysis	Optimize the reaction buffer conditions (e.g., pH, divalent cation concentration).	Reduced background signal and a more stable assay window.

Issue 2: Discrepancy between in vitro IC_{50} and cellular EC_{50} values.

Possible Cause	Troubleshooting Step	Expected Outcome
Poor Cell Permeability of SR-0813	If not already performed, conduct a cellular target engagement assay like the NanoBRET™ assay to confirm intracellular target binding.	A higher cellular IC_{50} compared to the biochemical IC_{50} may indicate poor cell permeability.
High Intracellular ATP Concentration	The high concentration of ATP in cells (~1-10 mM) can compete with ATP-competitive inhibitors like SR-0813, leading to a rightward shift in the cellular potency.	This is an expected phenomenon for ATP-competitive inhibitors. The cellular data is more physiologically relevant.
Efflux by Cellular Transporters	Treat cells with known efflux pump inhibitors to see if the cellular potency of SR-0813 increases.	Increased cellular potency in the presence of efflux pump inhibitors suggests that SR-0813 is a substrate for these transporters.

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Issue 3: Unexpected cellular phenotype observed at concentrations where MAP3K19 should be inhibited.

Possible Cause	Troubleshooting Step	Expected Outcome
On-target effect of MAP3K19 inhibition	Use a structurally different, potent, and selective MAP3K19 inhibitor as a control. Alternatively, use genetic approaches like siRNA or CRISPR to knockdown MAP3K19.	If the phenotype is reproduced with the control inhibitor or by genetic knockdown, it is likely an on-target effect of MAP3K19 inhibition.
Off-target effect on another kinase	Perform a broad kinase screen (e.g., KINOMEscan) with SR-0813 at the concentration causing the phenotype to identify other potential off-targets.	The kinase screen may reveal other kinases that are inhibited by SR-0813 at the tested concentration, which could be responsible for the observed phenotype.
Non-kinase off-target effect	Utilize chemical proteomics approaches to identify other cellular proteins that bind to SR-0813.	This can help identify non-kinase off-targets that may be responsible for the observed cellular phenotype.

Frequently Asked Questions (FAQs)

Q1: At what concentrations is **SR-0813** likely to exhibit off-target activity on MAP3K19?

A1: **SR-0813** has a dissociation constant (Kd) of 3.5 µM for MAP3K19.[3] Significant inhibition of MAP3K19 would be expected at concentrations approaching and exceeding this value. Given that the on-target IC_{50} for the ENL YEATS domain is 25 nM, there is a substantial window for selective inhibition of its primary targets.[1][2][3] However, when using **SR-0813** at concentrations in the micromolar range, the potential for MAP3K19 inhibition should be considered.

Q2: How can I confirm that the observed cellular effects are due to MAP3K19 inhibition by **SR-0813** and not its primary targets?

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A2: To differentiate between on-target ENL/AF9 effects and off-target MAP3K19 effects, you can perform several experiments:

- Use a control compound: Employ a structurally distinct ENL/AF9 inhibitor that does not inhibit MAP3K19. If this compound does not produce the same phenotype as **SR-0813**, the effect is likely due to MAP3K19 inhibition.
- Rescue experiment: Overexpress a mutant of ENL or AF9 that is resistant to **SR-0813** binding. If the phenotype is not rescued, it suggests an off-target effect.
- Genetic knockdown: Use siRNA or shRNA to specifically knockdown MAP3K19. If the phenotype of MAP3K19 knockdown mimics the effect of high concentrations of **SR-0813**, it supports an on-target MAP3K19 effect.

Q3: What are the downstream signaling pathways I should monitor to assess MAP3K19 activity in cells?

A3: MAP3K19 has been shown to activate the ERK and JNK signaling pathways by phosphorylating MEK1/2 and MKK7.[1][5] Therefore, you can monitor the phosphorylation status of MEK1/2, ERK, MKK7, and JNK using Western blotting with phospho-specific antibodies. An increase in the phosphorylation of these proteins would indicate MAP3K19 activity, and inhibition by **SR-0813** should lead to a decrease in their phosphorylation.

Q4: Are there commercially available kits to study **SR-0813**'s effect on MAP3K19?

A4: While there are no kits specifically for testing **SR-0813**, there are several commercially available kinase assay kits for MAP3K19 (also known as YSK4). These include in vitro assays like the ADP-Glo™ Kinase Assay and cellular target engagement assays like the NanoBRET™ assay. These kits provide the necessary reagents (recombinant enzyme, substrate, detection reagents) to test the inhibitory activity of any compound, including **SR-0813**.

Q5: What is the recommended experimental workflow to characterize the off-target activity of **SR-0813** on MAP3K19?

A5: A recommended workflow would be:

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- Biochemical Characterization: Start with an in vitro kinase assay (e.g., ADP-Glo™) to determine the IC_{50} of **SR-0813** for MAP3K19. This will provide a direct measure of its inhibitory potency.
- Cellular Target Engagement: Use a cellular assay (e.g., NanoBRET™) to confirm that **SR-0813** can bind to and inhibit MAP3K19 in a cellular context and to determine its cellular potency.
- Downstream Pathway Analysis: In a relevant cell line, treat with a concentration range of **SR-0813** and analyze the phosphorylation of MAP3K19 downstream targets (p-MEK, p-ERK, p-MKK7, p-JNK) by Western blot to confirm functional inhibition of the pathway.
- Phenotypic Analysis with Controls: If a cellular phenotype is observed, use the control experiments outlined in FAQ 2 to determine if the phenotype is due to the on-target inhibition of ENL/AF9 or the off-target inhibition of MAP3K19.

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